

# In-Depth Technical Guide: Eduleine (CAS Number 483-51-2)

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## Compound of Interest

Compound Name: *Eduleine*

Cat. No.: *B189077*

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## Introduction

**Eduleine**, with the Chemical Abstracts Service (CAS) number 483-51-2, is a naturally occurring alkaloid belonging to the quinolin-4-one class of compounds.<sup>[1][2][3]</sup> While this molecule has been identified in specific plant species, extensive research into its specific biological activities and mechanisms of action is limited in publicly available scientific literature. This guide provides a comprehensive overview of the existing knowledge on **Eduleine**, its chemical properties, and its natural sources. Furthermore, it outlines potential biological activities based on the broader class of quinolin-4-one derivatives and furnishes a generalized experimental framework for its future investigation.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Eduleine** is fundamental for any research and development endeavor.

Property	Value	Source
CAS Number	483-51-2	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	7-methoxy-1-methyl-2-phenylquinolin-4(1H)-one	
Synonyms	Eduleine, NSC-77150	
Molecular Formula	C17H15NO2	
Molecular Weight	265.31 g/mol	
Appearance	Solid (Predicted)	
Melting Point	200 - 201 °C	

## Natural Sources and Traditional Use

**Eduleine** has been isolated from two primary plant sources:

- **Lunasia amara** Blanco (Lunas): A shrub found in Southeast Asia, particularly the Philippines and Indonesia. Traditionally, various parts of this plant have been used in folk medicine to treat stomach ailments, skin diseases, and snakebites. The plant is known to contain a variety of quinoline alkaloids, which are associated with antimicrobial, cytotoxic, and central nervous system activities.
- **Casimiroa edulis** Llave & Lex (White Sapote): A tree native to Mexico and Central America. Extracts from the leaves and seeds have been traditionally used to treat hypertension and anxiety. The plant contains various bioactive compounds, including alkaloids, coumarins, and flavonoids, which have shown antimicrobial and anticoagulant activities in studies.

The presence of **Eduleine** in these traditionally used medicinal plants suggests that it may contribute to their therapeutic effects, warranting further investigation.

## Potential Biological Activities and Therapeutic Areas

Direct and detailed studies on the biological activity of **Eduleine** are not extensively documented. However, based on the known activities of the broader quinolin-4-one chemical class and the extracts from its plant sources, several potential areas of investigation can be

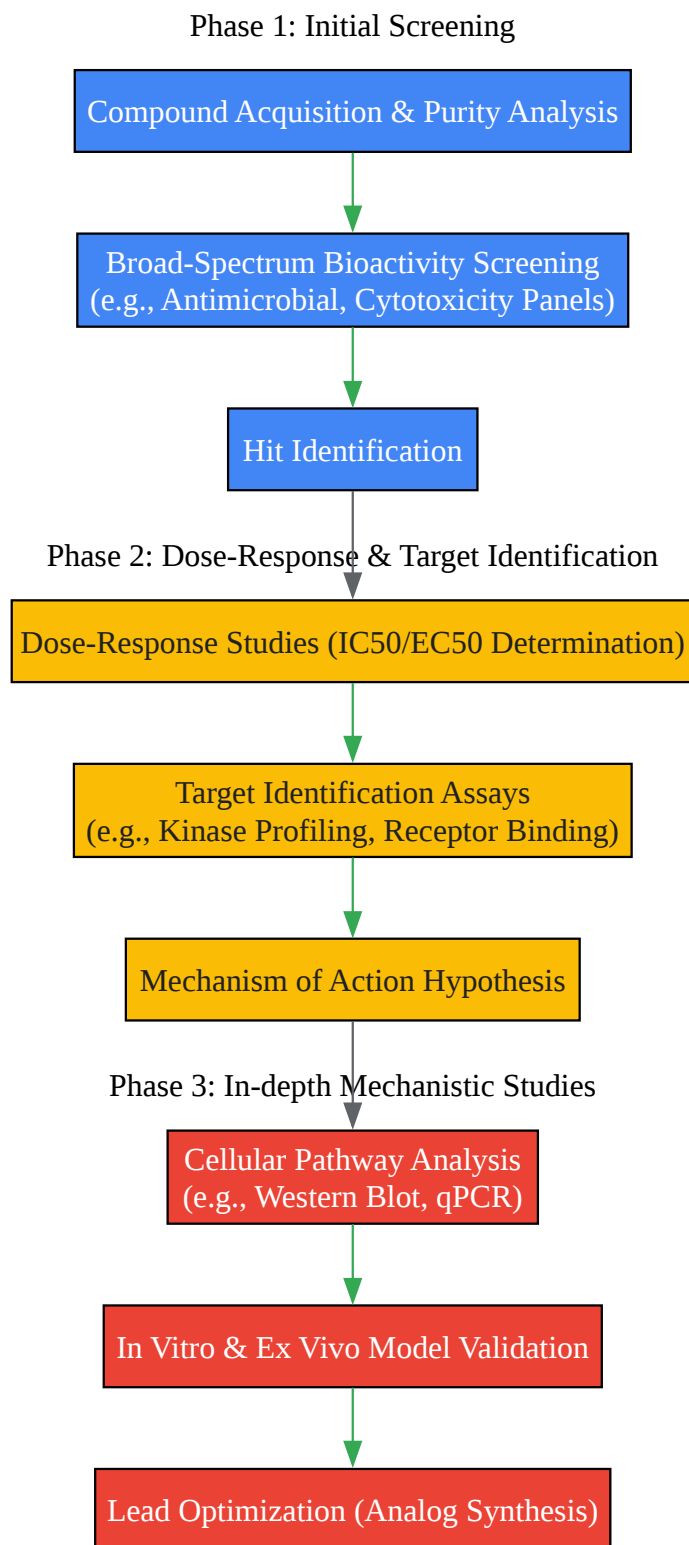
proposed. Quinolin-4-one derivatives are known to exhibit a wide range of pharmacological properties.

Potential Areas of Investigation:

- **Antimicrobial Activity:** Many quinoline derivatives have demonstrated potent antibacterial and antifungal properties.
- **Anticancer Activity:** The quinolin-4-one scaffold is present in several compounds investigated as anticancer agents, with some acting as inhibitors of protein kinases like VEGFR-2.
- **Anti-inflammatory Activity:** Some quinoline derivatives have shown anti-inflammatory effects.
- **Central Nervous System (CNS) Activity:** Given the traditional use of *Casimiroa edulis* for anxiety, **Eduleine** could be explored for potential CNS effects.

## Generalized Experimental Workflow for Investigating a Novel Natural Product

For a compound like **Eduleine** with limited characterization, a systematic experimental workflow is essential to elucidate its biological properties. The following is a generalized protocol that can be adapted for its study.



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